

Navigating the Safety Landscape of Ethyl 3-oxooctanoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 3-oxooctanoate

Cat. No.: B178416

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This in-depth technical guide provides a comprehensive overview of the safety and handling of **Ethyl 3-oxooctanoate**, a key intermediate in various synthetic processes. This document outlines the compound's physicochemical properties, toxicological profile, and recommended best practices for its safe handling, storage, and disposal. Detailed experimental protocols for key safety assessments are also provided to ensure a thorough understanding of the methodologies behind the safety classifications.

Core Safety and Physicochemical Data

A summary of the critical safety and physicochemical parameters for **Ethyl 3-oxooctanoate** and related compounds is presented below. This data is essential for conducting risk assessments and implementing appropriate safety controls in a laboratory or manufacturing setting.

Property	Value	Reference Compound/Notes
Chemical Formula	C ₁₀ H ₁₈ O ₃	Ethyl 3-oxooctanoate
Molecular Weight	186.25 g/mol	Ethyl 3-oxooctanoate[1]
Boiling Point	118-121 °C at 13 Torr	Ethyl 3-oxooctanoate
Density	0.959 ± 0.06 g/cm ³	Predicted for Ethyl 3-oxooctanoate
Flash Point	Not available	Data for a related compound, Ethyl 3-oxohexanoate, is 78°C.
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	Based on data for Ethyl 3-oxooctanoate[1]
Acute Oral Toxicity (LD50)	3,980 mg/kg (Rat)	Data for a related compound, Ethyl 3-oxobutanoate[2][3]

Experimental Protocols for Safety Assessment

The following sections detail the methodologies for key toxicological assessments, based on internationally recognized OECD guidelines. These protocols provide a framework for the in-vivo and in-vitro testing required to determine the safety profile of chemical substances like **Ethyl 3-oxooctanoate**.

Acute Oral Toxicity Testing (Based on OECD Guideline 423)

The acute toxic class method is a stepwise procedure to assess the acute oral toxicity of a substance.[4][5][6]

- Principle: The test aims to classify a substance into a toxicity category based on the mortality and moribund status of animals after oral administration of the substance at fixed dose levels.[4][6]

- Animal Model: Healthy, young adult rodents (typically rats, with females being the default sex) are used.[6]
- Procedure:
 - A starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg body weight).[7]
 - The substance is administered orally to a group of three fasted animals.[6]
 - Observations for signs of toxicity and mortality are made for up to 14 days.[4]
 - Depending on the outcome (number of animals that die or become moribund), the test is either stopped, or another group of three animals is dosed at a higher or lower fixed dose level.[6]
- Data Analysis: The LD50 is not determined precisely but the substance is assigned to a GHS toxicity category based on the dose at which mortality is observed.[4]

Skin Irritation Testing (Based on OECD Guideline 439 - In Vitro)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a substance.[8][9][10]

- Principle: The test evaluates the ability of a chemical to cause damage to a reconstructed human epidermis model by measuring the resulting cytotoxicity.[11]
- Test System: A commercially available, three-dimensional reconstructed human epidermis model that mimics the properties of the upper layers of human skin.[8][10]
- Procedure:
 - The test substance is applied topically to the surface of the RhE tissue.[10]
 - Following a defined exposure period (e.g., up to 4 hours), the substance is removed by washing.[8]

- The viability of the tissue is then determined using a cell viability assay, typically the MTT assay, which measures the enzymatic conversion of a dye by viable cells.[10]
- Data Analysis: The percentage of viable cells in the treated tissue is compared to that of a negative control. A reduction in cell viability below a certain threshold (typically $\leq 50\%$) indicates that the substance is a skin irritant.[10][11]

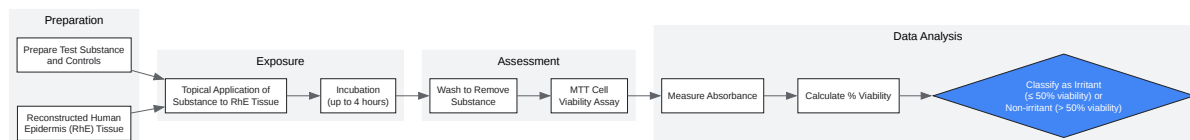
Eye Irritation Testing (Based on OECD Guideline 405 - In Vivo)

This in vivo test assesses the potential of a substance to cause eye irritation or corrosion.

- Principle: The test involves the application of a test substance to the eye of an animal and observing the effects on the cornea, iris, and conjunctiva.[12][13]
- Animal Model: Albino rabbits are typically used for this test.[14]
- Procedure:
 - A single dose of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as an untreated control.[12][13][14]
 - The eyes are examined for signs of irritation at specific time points (e.g., 1, 24, 48, and 72 hours) after instillation.[14][15]
 - The severity of the ocular lesions is scored according to a standardized system.[15]
 - The use of analgesics and anesthetics is recommended to minimize animal pain and distress.[12]
- Data Analysis: The scores for corneal opacity, iritis, and conjunctival redness and chemosis are evaluated to determine the overall irritancy of the substance. The reversibility of the observed lesions is also a key factor in the classification.[14]

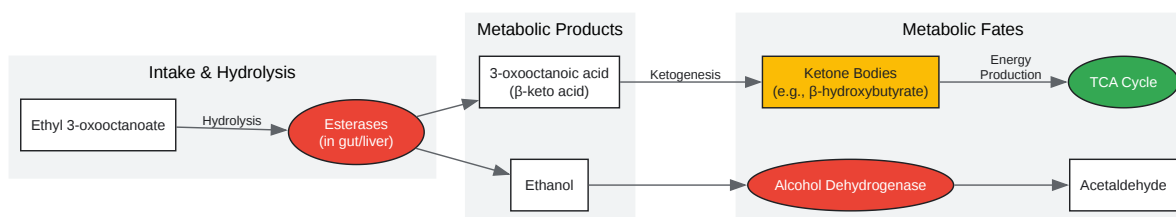
Visualizing Workflows and Pathways

To further clarify the safety assessment process and potential biological interactions of **Ethyl 3-oxooctanoate**, the following diagrams are provided.



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In Vitro Skin Irritation Testing Workflow



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Proposed Metabolic Pathway of Ethyl 3-oxooctanoate

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is paramount to ensure the safety of laboratory personnel and the integrity of the research.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[6]

- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[\[12\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene) and a lab coat.
[\[12\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.[\[6\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
[\[3\]](#)

Emergency Procedures

In the event of an accidental exposure or spill, prompt and appropriate action is crucial.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[6\]](#)

- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.[6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[6]

Accidental Release Measures:

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[6]
- Large Spills: Evacuate the area and prevent further leakage or spillage if safe to do so. Ventilate the area. Contain the spill and collect with a non-combustible absorbent material, then place in a container for disposal according to local regulations.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Disclaimer

This document is intended for informational purposes only and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment for their specific use of **Ethyl 3-oxooctanoate** and to implement appropriate safety measures. Always consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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